

The Serendipitous Synthesis of N-Benzylformamide: A Historical and Technical Guide

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Compound of Interest

Compound Name: *N-Benzylformamide*

Cat. No.: *B155507*

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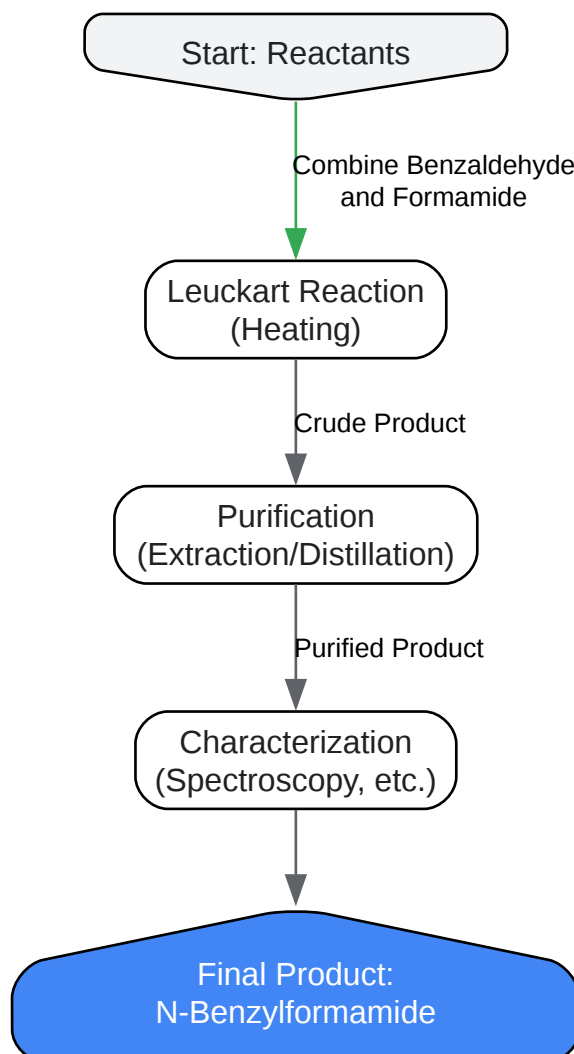
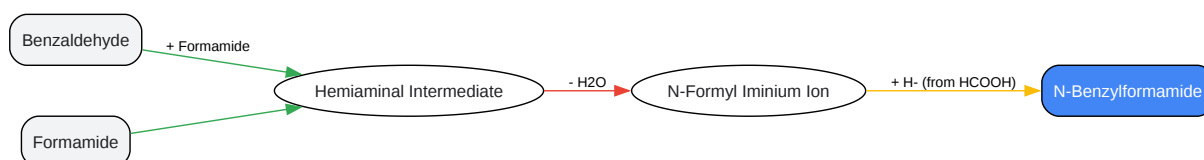
GÖTTINGEN, German Empire (1885) & SHANGHAI (2025) – What began as a routine investigation into the condensation reactions of aldehydes and amides by German chemist Rudolf Leuckart in 1885 unexpectedly led to the first synthesis of **N-Benzylformamide**. This pivotal moment, now known as the Leuckart reaction, has since become a cornerstone of amine synthesis. This technical guide delves into the discovery, historical evolution, and key experimental protocols for **N-Benzylformamide**, offering valuable insights for researchers, scientists, and drug development professionals.

Discovery: An Unexpected Turn in Amide Chemistry

In 1885, Rudolf Leuckart at the University of Göttingen was investigating the reaction between benzaldehyde and formamide.^{[1][2]} He anticipated the formation of benzylidenediformamide. Instead, his experiments yielded benzylamine, with **N-benzylformamide** being the crucial intermediate.^{[1][2]} This marked the first documented synthesis of **N-Benzylformamide** and laid the foundation for the Leuckart reaction, a reductive amination process that utilizes formamide or ammonium formate as both a nitrogen donor and a reducing agent.^{[1][2]}

The Leuckart Reaction: A Closer Look at the Mechanism

The formation of **N-Benzylformamide** via the Leuckart reaction is a two-step process. Initially, the nitrogen atom of formamide performs a nucleophilic attack on the carbonyl carbon of benzaldehyde. This is followed by a dehydration step, leading to the formation of an N-formyl derivative. This intermediate is then reduced by formic acid, which is generated in situ from the decomposition of formamide, to yield **N-Benzylformamide**.



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References

- 1. Leuckart reaction - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
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